

Technical Guide: ^{13}C -Labeled 2,3-Dichloropyridine NMR Analysis

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Compound of Interest

Compound Name: 2,3-Dichloropyridine-2- ^{13}C

CAS No.: 1644451-39-7

Cat. No.: B584776

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Executive Summary

2,3-Dichloropyridine (CAS: 2402-77-9) is a critical heterocyclic building block in the synthesis of agrochemicals (e.g., chlorantraniliprole) and pharmaceuticals. The introduction of Carbon-13 (

^{13}C) stable isotopes into the pyridine ring transforms this intermediate from a passive scaffold into an active probe for mechanistic studies.

This guide provides the chemical shift data, assignment logic, and experimental protocols required to analyze

^{13}C -labeled variants. It distinguishes between natural abundance signals and the specific spectral features (coupling patterns, sensitivity enhancement) observed in isotopically enriched samples.

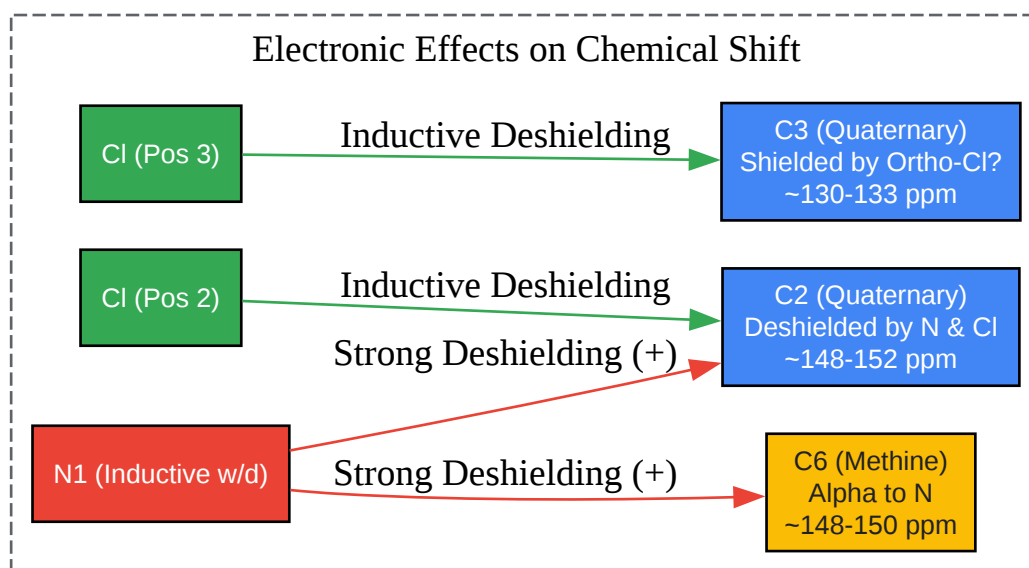
Structural Analysis & Numbering

Proper assignment requires a rigid numbering scheme. For 2,3-dichloropyridine, the nitrogen atom is position 1.

- Position 1 (N): Pyridine Nitrogen (NMR silent in C, but affects neighbors).
- Position 2 (C): Quaternary carbon, -to-Nitrogen, substituted with Chlorine.
- Position 3 (C): Quaternary carbon, -to-Nitrogen, substituted with Chlorine.
- Position 4 (CH): Methine, -to-Nitrogen.
- Position 5 (CH): Methine, -to-Nitrogen.
- Position 6 (CH): Methine, -to-Nitrogen.

Assignment Logic Visualization

The following diagram illustrates the electronic influences (inductive and resonance effects) dictating the chemical shifts.



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Caption: C2 and C6 are most deshielded due to proximity to Nitrogen. C2 is distinguished from C6 by its quaternary nature (low intensity).

¹³C NMR Chemical Shift Data

The following data correlates experimental observations in deuterated chloroform (

) and dimethyl sulfoxide (

). Note that in

C-labeled samples, the chemical shift (

) remains identical to natural abundance, but the signal intensity and splitting patterns change drastically.

Table 1: Chemical Shift Assignments (, ppm)

Position	Carbon Type	(CDCl ₃)	(DMSO-d ₆)	Assignment Logic
C2	Quaternary (C)	148.5	149.0	-to-N + ipso-Cl. Typically low intensity. [1]
C3	Quaternary (C)	130.2	131.5	-to-N + ipso-Cl.
C4	Methine (CH)	138.9	139.5	-to-N. Ortho to Cl.
C5	Methine (CH)	122.6	123.9	-to-N. Most shielded aromatic signal.
C6	Methine (CH)	149.7	150.4	-to-N. High intensity doublet in coupled spectra.

> Note: Values are approximate based on substituent additivity rules and spectral databases for chloropyridines. Exact values vary by concentration and temperature.

Isotope Labeling Effects

If you are working with a

C-labeled analog, you must account for scalar coupling (

), which splits the signals into multiplets.

- [2-

C]-2,3-Dichloropyridine (Single Label):

- Appearance: Massive singlet at ~148.5 ppm.
- Coupling: No splitting (unless C3 is also labeled).

is usually not observed without N labeling.
- Utility: Ideal internal standard for qNMR due to lack of splitting.
- [U-

C]-2,3-Dichloropyridine (Uniform Label):
 - Appearance: All carbons appear as complex multiplets (doublets of doublets).
 - Coupling Constants ():

):
 - Utility: Metabolic flux analysis (MFA) to track ring cleavage.

Experimental Protocol

To ensure high fidelity data, particularly for the quaternary carbons (C2, C3) which suffer from long relaxation times (

), follow this protocol.

Method: Quantitative ¹³C NMR Acquisition

Objective: Maximize signal-to-noise (S/N) for quaternary carbons without saturation.

- Sample Preparation:
 - Dissolve 10–20 mg of compound in 0.6 mL

 - (or

for polar metabolites).

- Additive: Add 1 mg of Cr(acac)

(Chromium(III) acetylacetonate) as a relaxation agent. This reduces the of C2 and C3, allowing faster scanning.

- Instrument Parameters:

- Pulse Sequence: Inverse Gated Decoupling (zgig on Bruker) to suppress NOE for quantitative accuracy.

- Relaxation Delay (D1):

- With Cr(acac)

: 2–5 seconds.[\[2\]](#)

- Without Cr(acac)

: >20 seconds (Required for full C2/C3 recovery).

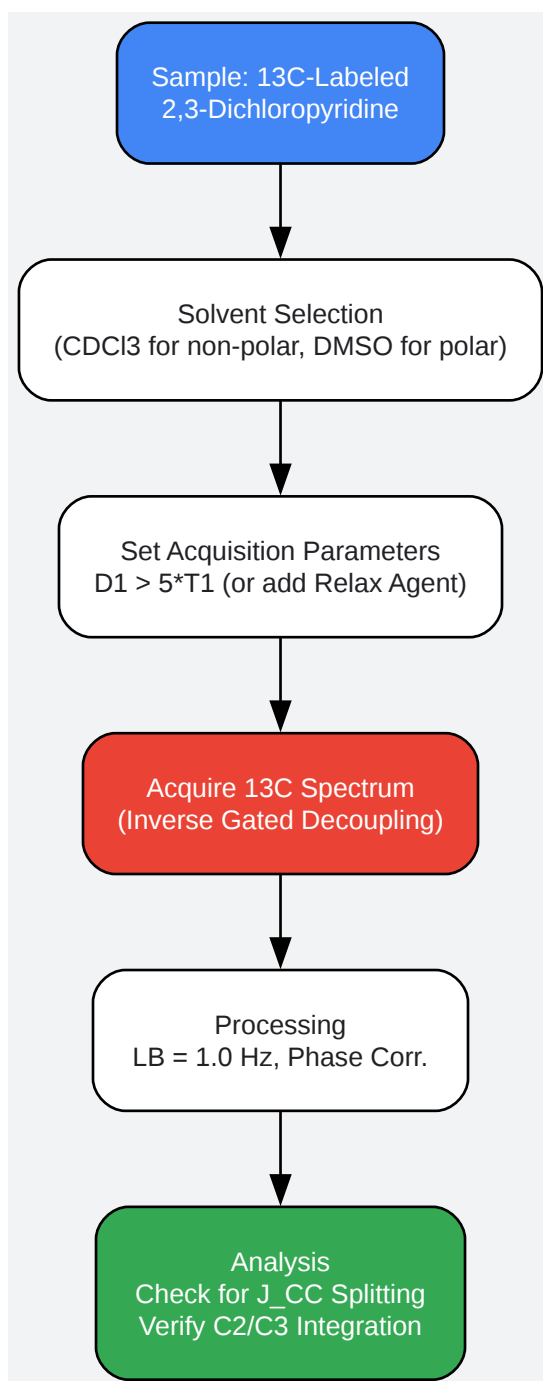
- Spectral Width: 240 ppm (covers -10 to 230 ppm).

- Scans (NS):

- Natural Abundance:[\[3\]](#) 1024–4096 scans.

- C-Labeled: 4–16 scans (Signal is ~100x stronger).

Workflow Diagram



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Caption: Workflow for acquiring quantitative ¹³C NMR data, emphasizing relaxation delay management.

Applications in Drug Development

Fragment-Based Drug Discovery (FBDD)

2,3-Dichloropyridine is often used as a "warhead" fragment.

- Screening: A [2-

C] label allows the fragment to be detected in complex protein mixtures using 1D

C NMR or 2D HSQC, filtering out the intense background of non-labeled protein signals.

- Binding Events: Upon binding to a protein target, the relaxation time (

) of the

C signal decreases significantly, causing line broadening. This is a definitive "hit" indicator.

Environmental Fate Studies

In agrochemical development, the [U-

C] analog is used to track degradation in soil.

- Ring Cleavage: If the pyridine ring opens, the characteristic

coupling pattern (~55 Hz) disappears or shifts to aliphatic values (~35 Hz), providing unambiguous proof of degradation pathways.

References

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